

Reference Standard Qualification: 1-Methoxy-2-(3-methoxyphenoxy)benzene

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Compound of Interest

Compound Name: 1-Methoxy-2-(3-methoxyphenoxy)benzene

CAS No.: 1655-71-6

Cat. No.: B157160

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Executive Summary & Molecule Profile

Target Molecule: **1-Methoxy-2-(3-methoxyphenoxy)benzene** Chemical Structure Class: Unsymmetric Diphenyl Ether Primary Application: Impurity profiling (process-related impurity in phenol coupling reactions), Lignin degradation model studies.

This guide compares three tiers of reference standards: Primary Standards (qNMR-certified), Secondary Standards (Mass Balance), and Research Grade (Crude). For critical drug development or quantitative environmental assays, the Primary Standard (qNMR) approach is the required "Gold Standard" due to the lack of commercially available ISO 17034 CRMs for this specific isomer.

Physicochemical Profile (for Analytical Method Development)

Property	Value / Characteristic	Impact on Analysis
Molecular Formula	C ₁₄ H ₁₄ O ₃ (MW: 230.26 g/mol)	Mass spec parent ion [M+H] ⁺ = 231.27
LogP (Predicted)	~3.5 – 4.0	Highly lipophilic; requires high % organic mobile phase in HPLC.
UV Max	~270-280 nm (Phenolic ether)	Suitable for UV detection; low sensitivity compared to conjugated systems.
Physical State	Low-melting solid or viscous oil	Handling difficulty; weighing errors likely. Use volumetric dilution.

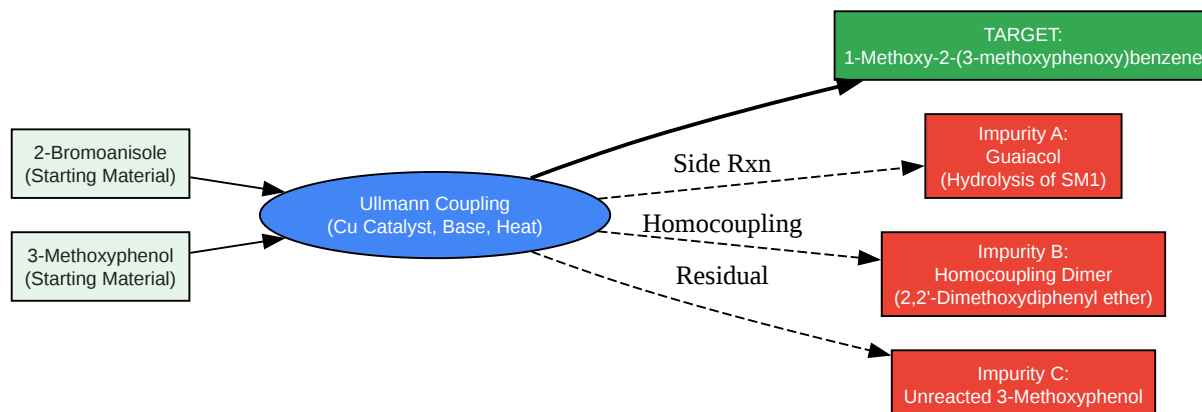
Comparison of Reference Standard Tiers

The following table objectively compares the performance and suitability of different standard grades for this molecule.

Feature	Tier 1: Primary Standard (qNMR)	Tier 2: Secondary Standard (Mass Balance)	Tier 3: Research Grade (Crude)
Purity Assignment	Absolute (Direct molar ratio)	Relative (100% - Σ Impurities)	Area % (Uncorrected)
Traceability	SI-Traceable (via NIST/BIPM Internal Std)	Traceable to Tier 1 or assumed 100%	None
Accuracy	High ($\pm 0.5\%$)	Medium ($\pm 1.0 - 2.0\%$)	Low (Unknown bias)
Impurity Impact	Immune to non-overlapping impurities	High Risk (misses inorganic/volatile impurities)	High Risk
Required Data	$^1\text{H-NMR}$, T1 relaxation study	HPLC, GC (volatiles), KF (water), ROI (ash)	HPLC only
Suitability	GMP Release / Quantitation	Routine QC / RT Marker	Qualitative ID Only

Technical Analysis: Impurity Origin & Control

To qualify a standard, one must understand its impurities. This molecule is typically synthesized via Ullmann or Chan-Lam coupling. The diagram below illustrates the critical impurities that must be resolved by the analytical method.



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Figure 1: Synthesis Pathway & Impurity Origins. Visualizing the "Structural Analogs" that HPLC must separate. Impurity B is the most critical isomer to resolve.

Experimental Protocols (Self-Validating Systems)

Protocol A: Purity Assignment via qNMR (The Gold Standard)

Rationale: Since no CRM exists, qNMR provides SI-traceable purity without requiring reference standards for every impurity.

Reagents:

- Solvent: DMSO- d_6 (99.9% D) – chosen to prevent overlap with solvent residual peaks (water/acetone).
- Internal Standard (IS): Maleic Acid (TraceCERT® or NIST SRM) or 1,2,4,5-Tetrachloro-3-nitrobenzene (TCNB). Note: Maleic acid singlet at ~6.3 ppm is usually distinct from aromatic ether protons.

Procedure:

- Weighing: Accurately weigh ~10 mg of the Sample () and ~5 mg of Internal Standard () into the same HPLC vial. Use a microbalance ($d=0.001$ mg).
- Dissolution: Dissolve in 0.6 mL DMSO- d_6 . Ensure complete homogeneity (vortex).
- Acquisition:
 - Pulse angle: 90° .
 - Relaxation delay (D1): 60 seconds (Must be $> 5 \times T_1$ of the slowest proton). Crucial Step: Measure T_1 first.
 - Scans: 16 or 32 (for $S/N > 300$).
 - Temperature: 298 K (controlled).

- Calculation:

Where

= Integral area,

= Number of protons,

= Molecular weight,

= Purity.

Protocol B: HPLC Purity (Mass Balance Component)

Rationale: Used to confirm chromatographic purity and check for isomers that qNMR might miss if peaks overlap perfectly.

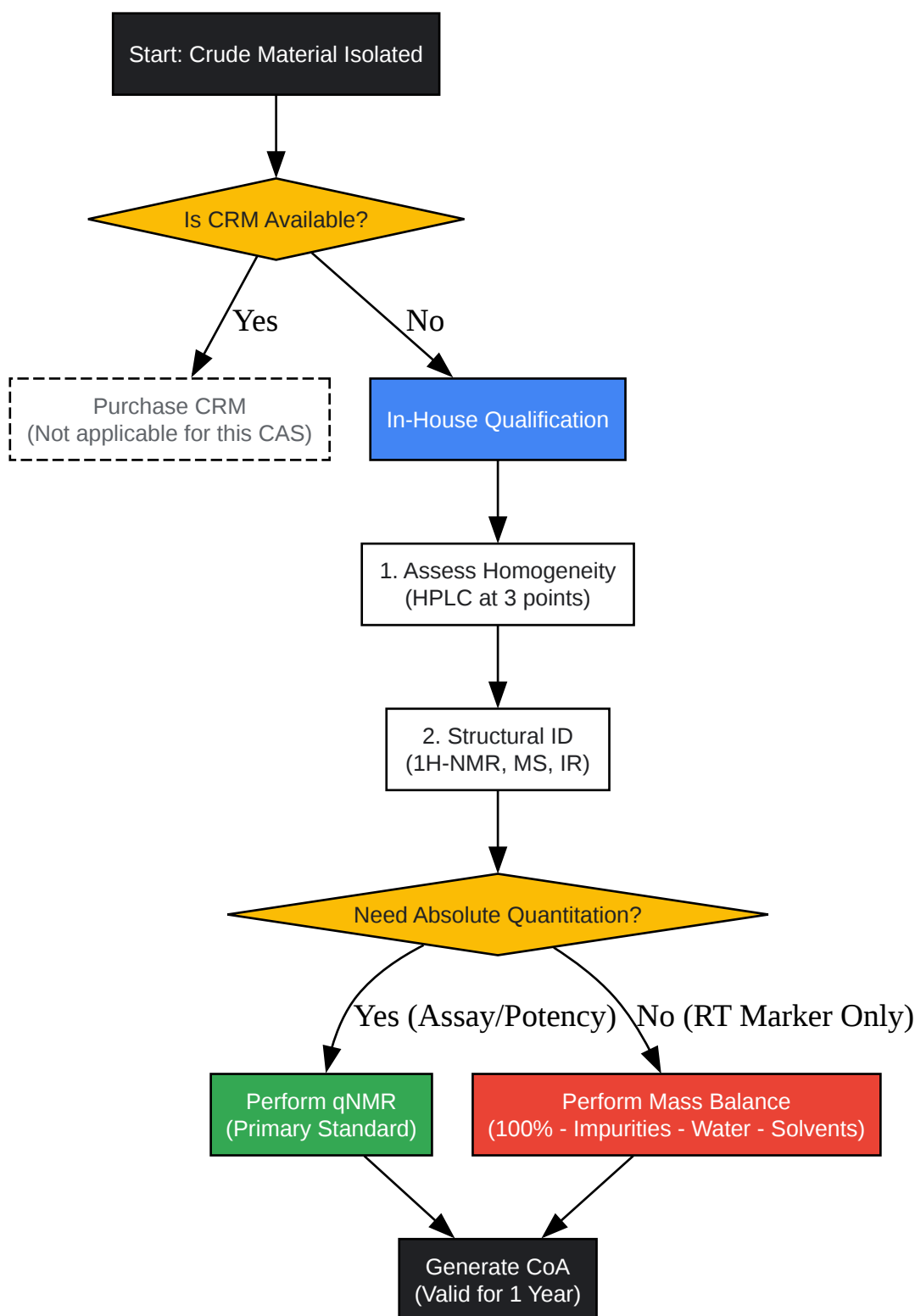
Method Conditions:

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Formic Acid in Water.

- Mobile Phase B: Acetonitrile.[1]
- Gradient: 5% B to 95% B over 20 minutes. (High organic required for lipophilic ether).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 275 nm (max) and 220 nm (impurities).
- Acceptance: Main peak area > 99.0%. Resolution (R_s) > 1.5 between Target and Impurity B (Homocoupler).

Qualification Workflow & Decision Tree

This diagram guides the researcher on which qualification route to take based on the available data.



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Figure 2: Qualification Decision Tree. For **1-Methoxy-2-(3-methoxyphenoxy)benzene**, the "No" path at Check 1 is the standard reality.

References

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Sources

- 1. Benzene, 1-methoxy-3-phenoxy- | SIELC Technologies [sielc.com]
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